

Didodecyl disulfide CAS number and safety data sheet

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An In-depth Technical Guide to Didodecyl Disulfide

CAS Number: 2757-37-1

This technical guide provides a comprehensive overview of **didodecyl disulfide**, also known as dilauryl disulfide, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and a visual representation of the synthesis workflow.

Physicochemical Properties of Didodecyl Disulfide

Didodecyl disulfide is an organic sulfur compound with two dodecyl groups linked by a disulfide bond.[1] Its properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C24H50S2	[1][2][3]
Molecular Weight	402.78 g/mol	[1][2][3]
Melting Point	33-35 °C	[4]
Boiling Point	480.8 °C at 760 mmHg	[2]
Density	0.889 g/cm ³	[2]
Flash Point	216.1 °C	[2]
Vapor Pressure	6.16E-09 mmHg at 25 °C	[2]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	

Safety Data Sheet Overview

While a complete safety data sheet with quantitative toxicological data such as LD50 and LC50 values for **didodecyl disulfide** (CAS 2757-37-1) is not readily available in the public domain, GHS hazard information for a related compound, di-tert-dodecyl disulfide, suggests potential hazards.

GHS Hazard Information (for di-tert-dodecyl disulfide)

Hazard Statement	Classification	
H305	May be harmful if swallowed and enters airways	
H316	Causes mild skin irritation	
H320	Causes eye irritation	
H413	May cause long lasting harmful effects to aquatic life	

It is important to note that this information is for a structurally similar compound and should be used with caution for **didodecyl disulfide**. A comprehensive risk assessment should be



conducted based on a complete SDS for the specific compound being used.

Experimental Protocol: Synthesis of Didodecyl Disulfide

A common method for the synthesis of symmetrical disulfides like **didodecyl disulfide** is the oxidation of the corresponding thiol. The following protocol is adapted from a documented procedure for the oxidation of 1-dodecanethiol.[4]

Objective: To synthesize **didodecyl disulfide** by the oxidation of 1-dodecanethiol.

Materials:

- 1-Dodecanethiol
- Dimethyl sulfoxide (DMSO)
- Hydrochloric acid (37%)
- Iodine
- Acetone
- Magnetic stirrer
- Heating bath
- Filtration apparatus
- Recrystallization apparatus

Procedure:

- In a suitable reaction vessel, combine 12 mL of 1-dodecanethiol (50 mmol) and 9 mL of dimethyl sulfoxide (DMSO) (127 mmol).[4]
- Add 0.1 mL of 37% hydrochloric acid (1.2 mmol) and 10.8 mg of iodine (0.085 mmol as HI) to the mixture.[4]

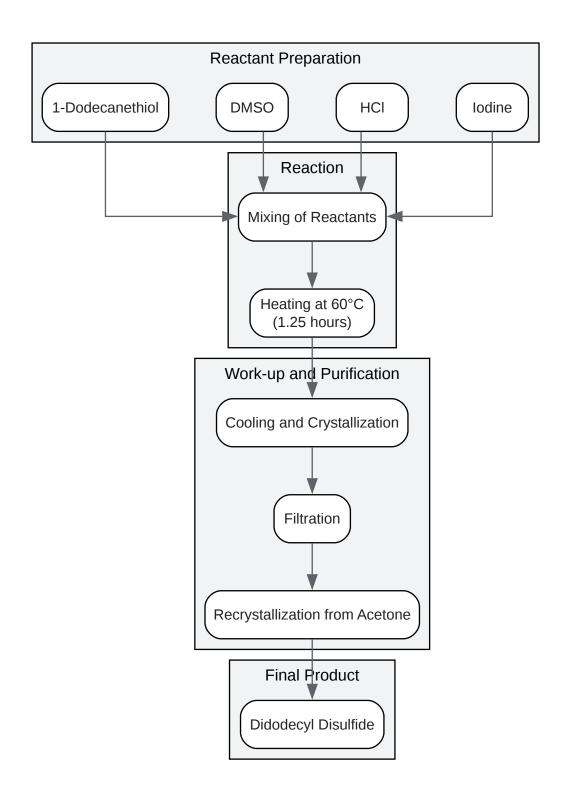


- Heat the mixture in a water bath to approximately 60°C with magnetic stirring.[4]
- Continue heating and stirring for about 1.25 hours, at which point the lower phase of the mixture should turn an amber color.[4]
- Cool the reaction mixture with continued stirring to induce the crystallization of the product.
 [4]
- Collect the fine crystals by filtration and rinse them with a small amount of cold DMSO.[4]
- For further purification, recrystallize the crude product from acetone.[4]
- The expected yield of **didodecyl disulfide** is approximately 9.02 g (90% of the theoretical yield), with a melting point of 33-35°C.[4]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **didodecyl disulfide** from 1-dodecanethiol.





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Caption: Experimental workflow for the synthesis of didodecyl disulfide.

Biological Signaling Pathways



Currently, there is no publicly available scientific literature detailing the specific biological signaling pathways or mechanisms of action for **didodecyl disulfide**. The biological activity of other, smaller disulfide-containing molecules, such as diallyl disulfide from garlic, has been investigated, but these findings cannot be directly extrapolated to **didodecyl disulfide**. Further research is required to elucidate any potential roles of **didodecyl disulfide** in biological systems.

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